

Juvabione and todomatuic acid relationship

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Compound of Interest

Compound Name: Juvabione

Cat. No.: B1673173

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An In-depth Technical Guide to the Relationship Between **Juvabione** and Todomatuic Acid

For Researchers, Scientists, and Drug Development Professionals

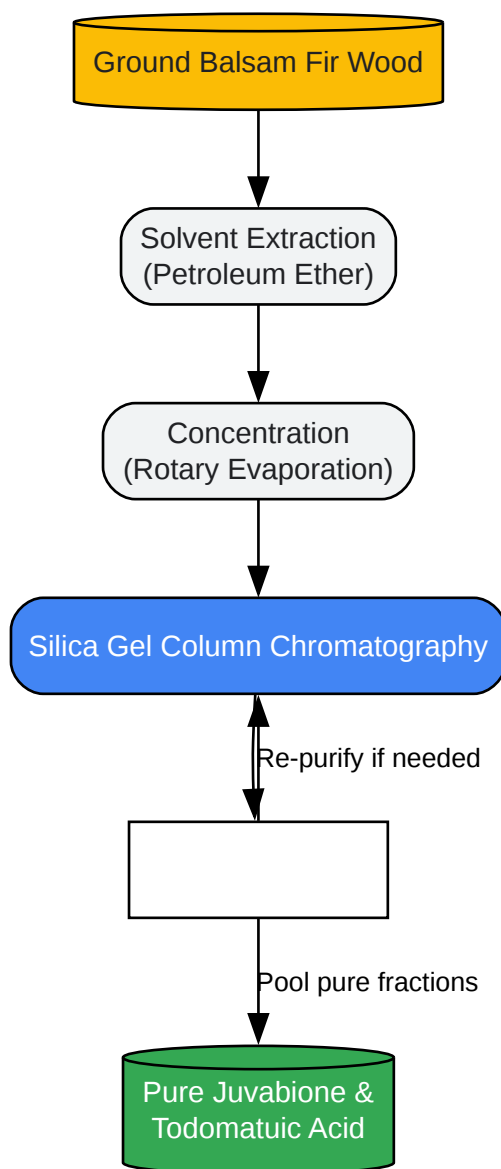
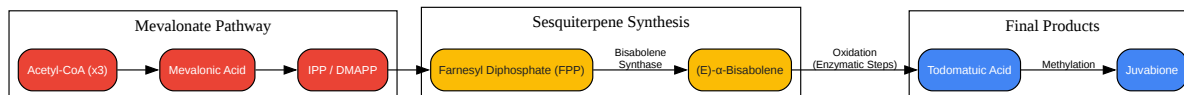
Abstract

Juvabione and todomatuic acid are closely related sesquiterpenoids found in the wood of fir trees (*Abies* genus). Their significance lies in their potent and selective insect juvenile hormone (IJH) activity, which disrupts the developmental cycle of specific insects. This document provides a comprehensive technical overview of the chemical relationship, biosynthesis, biological function, and relevant experimental methodologies concerning these compounds.

Juvabione is the methyl ester of todomatuic acid, a simple chemical modification that significantly influences its properties and activity.^{[1][2]} Both compounds are part of the defense mechanism in conifers against insect predation and fungal pathogens.^{[1][3][4]}

Core Chemical Relationship and Structure

The fundamental relationship between the two molecules is that **juvabione** is the methyl ester of todomatuic acid.^{[1][2]} Both are C15 sesquiterpenes built on a bisabolane scaffold.^[1] The esterification of the carboxylic acid group in todomatuic acid with methanol yields **juvabione**. This structural relationship is central to their shared biological origin and function.



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